

Urolithin M6: A Technical Guide on its Role in Cellular Metabolism

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Compound of Interest

Compound Name: urolithin M6

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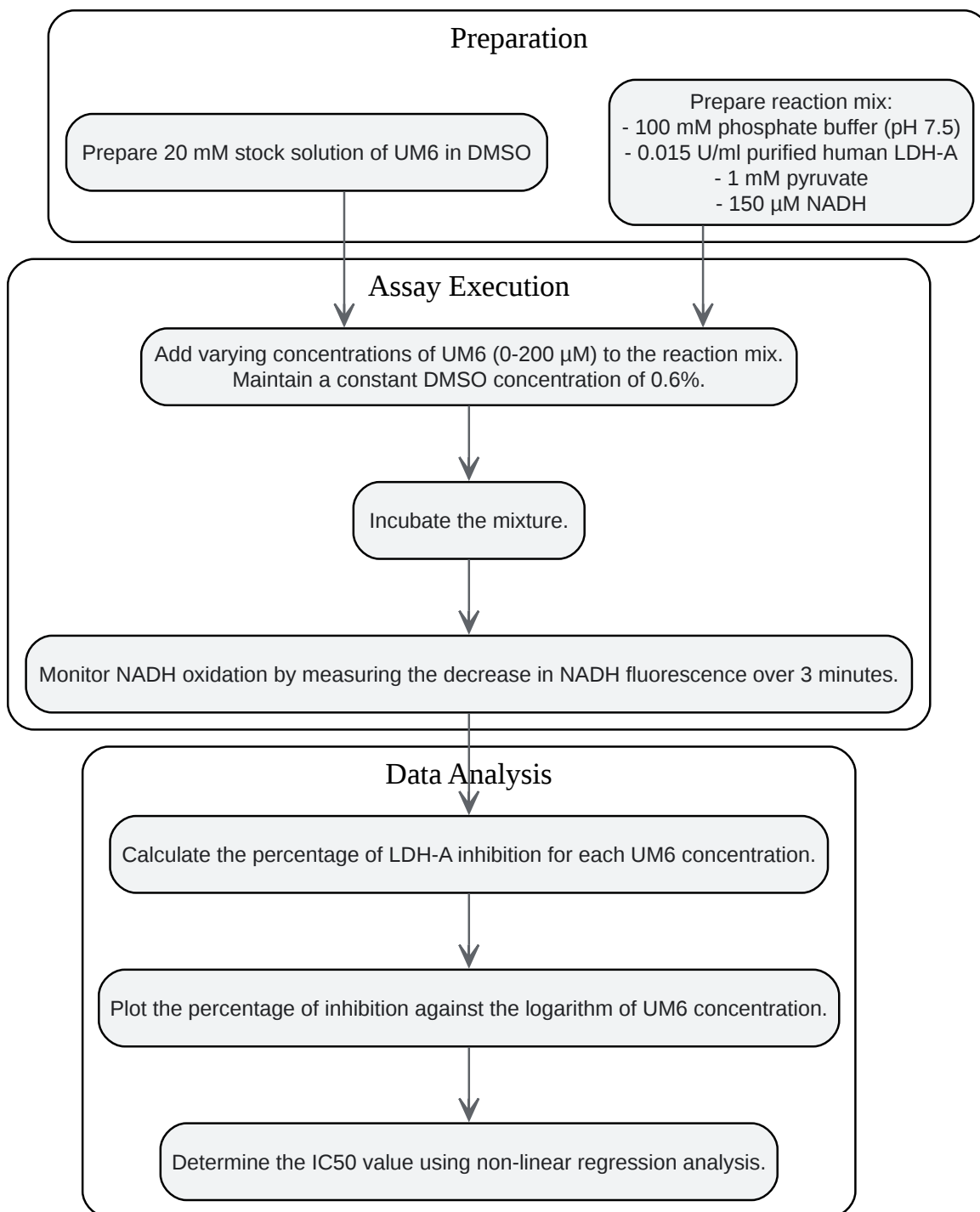
For Researchers, Scientists, and Drug Development Professionals

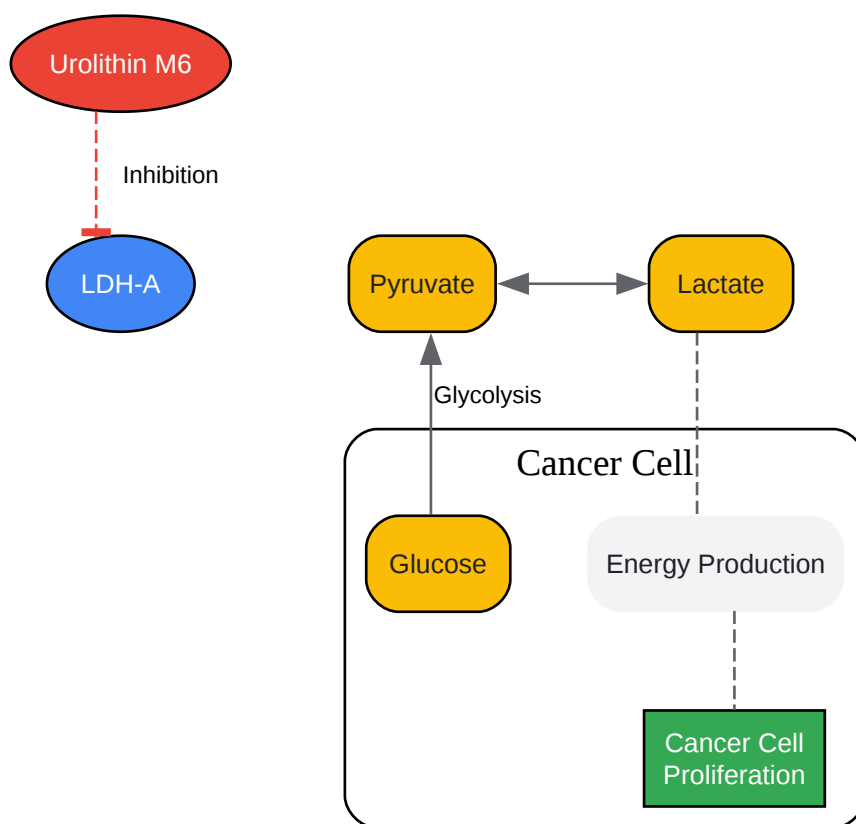
Introduction

Urolithin M6 (UM6) is a gut microbial metabolite derived from the dietary intake of ellagitannins and ellagic acid, which are abundant in foods such as pomegranates, berries, and nuts.[1] As a member of the urolithin family, UM6 has garnered scientific interest for its potential biological activities. Structurally, it is a tetrahydroxy-urolithin (3,8,9,10-tetrahydroxy-6H-dibenzo[b,d]pyran-6-one).[2] This technical guide provides an in-depth overview of the current understanding of **Urolithin M6**'s role in cellular metabolism, with a focus on its potential as a therapeutic agent. We will delve into its mechanism of action, present quantitative data on its biological activity, detail relevant experimental protocols, and visualize key pathways and workflows.

The Metabolic Journey of Urolithin M6: From Dietary Precursors to a Bioactive Metabolite

Urolithin M6 is not directly consumed in the diet but is a product of the complex metabolic interplay between dietary precursors and the gut microbiota. The pathway begins with the ingestion of ellagitannins, which are hydrolyzed in the gut to ellagic acid. Subsequently, gut bacteria metabolize ellagic acid through a series of reactions, including lactone-ring cleavage, decarboxylation, and dehydroxylations, to produce a variety of urolithins.[1] **Urolithin M6** is one of the intermediary metabolites in this pathway.[1][3]





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